

# Chemical Profile and Buffer Specifications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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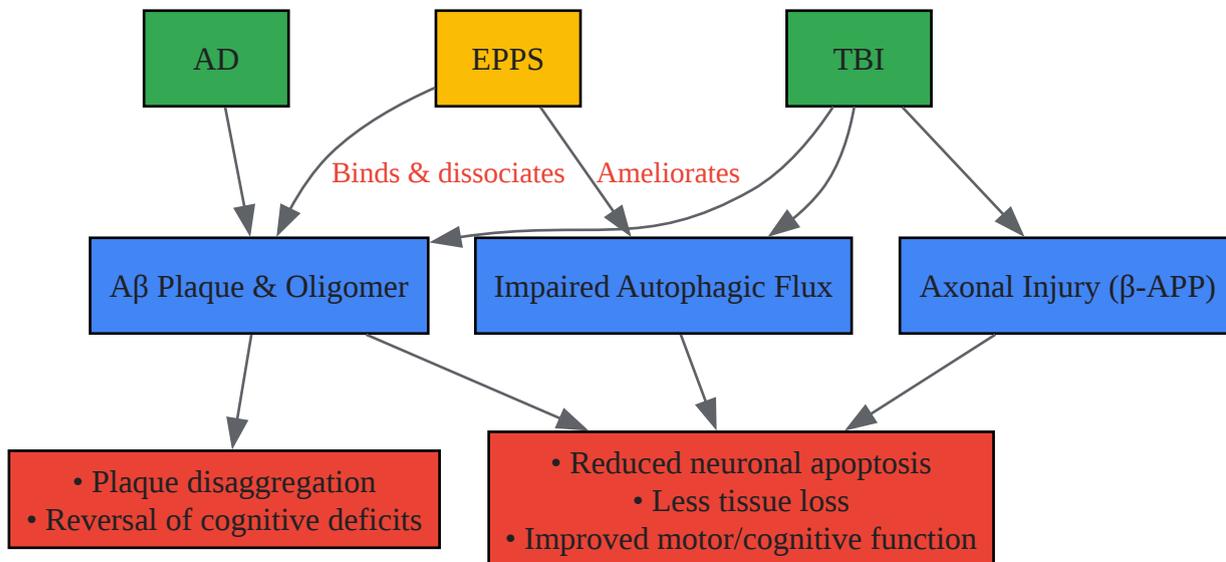
The table below summarizes the core identity and key properties of **HEPPS/EPPS**.

Property	Description
IUPAC Name	3-[4-(2-Hydroxyethyl)piperazin-1-yl]propane-1-sulfonic acid [1]
Other Names	HEPPS, EPPS [1]
CAS Number	16052-06-5 [2] [3]
Chemical Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>4</sub> S [1] [2]
Molecular Weight	252.33 g·mol <sup>-1</sup> [1] [2]
Buffer Range	pH 7.3 - 8.7 [4]
pKa	8.00 [1]
Appearance	White crystalline powder [2]

**HEPPS** belongs to the **piperazinic family** of Good's buffers. Buffers in this family generally do not form complexes with most common metal ions, making them suitable for a wide range of biological and environmental studies [4].

## Key Experimental Protocols and Therapeutic Applications

**HEPPS/EPPS** has demonstrated significant neuroprotective effects in preclinical models. The experimental workflows and key findings are summarized below.



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*Summary of EPPS Neuroprotective Mechanisms*

### Protocol: Attenuating Traumatic Brain Injury in Mice

This study investigated the neuroprotective effects of EPPS in a controlled cortical impact mouse model [5] [6].

- **Animal Model:** Male C57BL/6J mice (8-10 weeks old) subjected to controlled cortical impact (CCI) to induce TBI [5].
- **Drug Treatment:** EPPS (Sigma, St. Louis, MO) was freshly dissolved in distilled water (30 mg/ml). It was administered **orally at 120 mg/kg** immediately after CCI surgery and then once daily for either 3 or 7 days [5].
- **Key Assessments:**
  - **Biochemical & Histological:** Brain tissues were analyzed at 3 days post-TBI for accumulations of  $\beta$ -APP and A $\beta$  (markers of axonal injury and amyloid burden) and for markers

of impaired autophagic flux (LC3, p62). Neuronal apoptosis was assessed by active caspase-3 [5] [6].

- **Structural & Functional Outcomes:** Cortical tissue loss and hippocampal neuronal loss were measured at 28 days. Motor and cognitive functions were evaluated using beam-walk and beam-balance tasks [5].
- **Mechanistic Investigation:** In some experiments, the lysosomal inhibitor chloroquine (CQ) was co-administered to confirm that the neuroprotective effect of EPPS was linked to the improvement of autophagic flux [5].

## Protocol: Disaggregating Amyloid- $\beta$ in Alzheimer's Disease Models

Research showed that EPPS can disaggregate pre-formed amyloid- $\beta$  fibrils and oligomers [1].

- **In Vivo Model:** APP/PS1 transgenic mice, which develop Alzheimer's disease-like amyloid beta plaques [1].
- **Treatment:** EPPS was provided in drinking water [1].
- **Key Findings:**
  - Oral administration of EPPS reduced brain A $\beta$  plaque deposition and neuroinflammation [1].
  - Treatment rescued hippocampus-dependent cognitive deficits in the mice [1].
- **Diagnostic Application:** Further research reported that EPPS could dissociate amyloid-beta oligomers in human plasma samples, enabling improved blood-based diagnosis of Alzheimer's disease [1].

## Usage Guidelines and Comparisons

- **Main Applications:** **HEPPS** is used in biochemical research, including Folin protein detection, biochemical diagnostic kits, DNA/RNA extraction kits, and PCR diagnostic kits [2]. It is also suitable for mammalian cell culture [3].
- **Important Note:** **HEPPS cannot be used in biuret protein detection assays** [2].
- **Comparison with PIPES:** While both are piperazinic buffers, PIPES (pH range 6.1-7.5) is insoluble in water, whereas **HEPPS** is water-soluble. Their different buffer ranges make them suitable for different pH environments [2].

The promising preclinical results for **HEPPS**/EPPS, particularly in neurology, suggest it could be a valuable candidate for further therapeutic development.

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## References

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**Address:** Ontario, CA 91761, United States

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